

NG25 solubility in water DMSO

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Compound Focus: NG25 trihydrochloride

CAS No.: 1315355-93-1

Cat. No.: S537089

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Solubility Data of NG25

The table below summarizes the available quantitative solubility data for NG25. Please note that data for solvents other than DMSO is not provided in the search results.

Compound	Solvent	Solubility (mg/mL)	Solubility (mM)	Temperature	Source / Notes
NG25	DMSO	16.67 mg/mL	31.01 mM	Not specified (RT assumed) [1]	Solution must be prepared with ultrasonic assistance, warming to 60°C [1]
NG25	Water	Information not found	Information not found	-	-

Experimental Protocol for DMSO Stock Solution Preparation

This protocol outlines the procedure for preparing a 10 mM stock solution of NG25 in DMSO, based on manufacturer specifications [1].

- **Materials:**

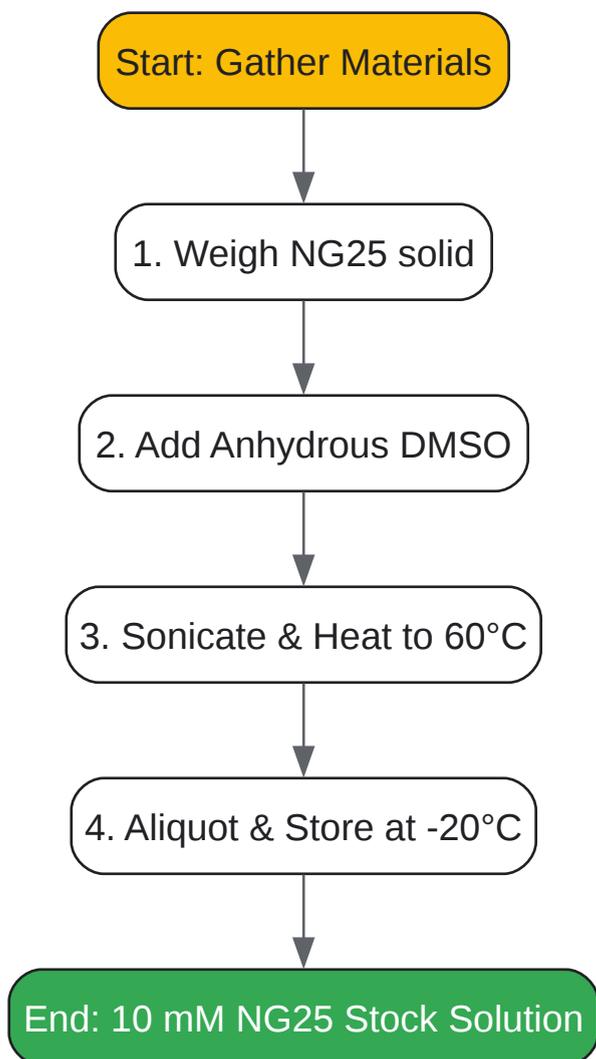
- NG25 solid (e.g., MedChemExpress, CAS 1315355-93-1) [1].
- Anhydrous DMSO (high purity, ≥99.9%).
- Analytical balance.
- 1-2 mL glass vial or microcentrifuge tube.
- Micropipettes and tips.
- Ultrasonic water bath.
- Heat source (capable of maintaining 60°C).

- **Procedure:**

- **Weighing:** Accurately weigh 1 mg of NG25 solid.
- **Dissolution:** Transfer the powder into a 1-2 mL glass vial. Add 186 µL of anhydrous DMSO to achieve a target concentration of 10 mM. **Note:** The specified concentration of 16.67 mg/mL is equivalent to 31.01 mM [1]. The volume of DMSO required for a 10 mM solution should be calculated accordingly.
- **Solubilization:** Cap the vial and vortex briefly to mix. Place the vial in an ultrasonic water bath. To ensure complete dissolution, warm the solution to **60°C** with periodic gentle mixing. The manufacturer specifically recommends using "ultrasonic and warming and heat to 60°C" [1].
- **Storage:** Aliquot the clear solution and store at -20°C. For long-term storage (up to 2 years), keep at -80°C. Avoid repeated freeze-thaw cycles [1].

Workflow for NG25 Stock Solution Preparation

The diagram below illustrates the key steps in the preparation of a NG25 stock solution.



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Critical Application Notes

- **Aqueous Solubility:** The absence of water solubility data suggests that NG25 is likely poorly soluble in aqueous buffers. For cell culture experiments, the DMSO stock solution should be diluted into the aqueous medium, with the final DMSO concentration typically kept below 0.1-0.5% to minimize solvent cytotoxicity [2].
- **Solvent Interference:** Be aware that DMSO is not a biologically inert solvent. It can act as a radical scavenger and has been shown to affect various cellular processes, including sulfur metabolism pathways [2]. Always include vehicle controls with equivalent DMSO concentrations in your experimental design.
- **Solution Stability:** While the solid powder is stable at room temperature, stock solutions in DMSO are hygroscopic. Use newly opened or properly sealed DMSO to prevent water absorption, which

may affect the compound's stability and concentration over time [1].

Finding Missing Information

For complete solubility profiling, you may need to consult additional resources:

- **Experimental Measurement:** The solubility in water and other biological buffers can be experimentally determined using methods like saturation shake-flask or NMR, as described in general solubility screening protocols [3].
- **Specialized Databases:** Large, curated datasets like **BigSolDB** contain extensive solubility data for organic compounds in various solvents and can be a valuable resource for benchmarking or finding data on similar compounds [4].

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References

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3. DMSO Solubility Assessment for Fragment-Based Screening [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [NG25 solubility in water DMSO]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537089#ng25-solubility-in-water-dmso>]

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